

Essential Safety and Operational Guidelines for Handling AZD1656

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Compound of Interest

Compound Name: AZD1656

Cat. No.: B1665935

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For Researchers, Scientists, and Drug Development Professionals: A Guide to the Safe Handling, Storage, and Disposal of the Glucokinase Activator, **AZD1656**.

This document provides crucial safety and logistical information for the handling of **AZD1656**, a potent and selective small molecule glucokinase activator. Given its pharmacological activity, researchers must adhere to stringent safety protocols to minimize exposure and ensure a safe laboratory environment. The following procedures are based on best practices for handling potent research compounds and should be supplemented by a thorough review of the official Safety Data Sheet (SDS) provided by the supplier.

Personal Protective Equipment (PPE)

When handling **AZD1656** in a laboratory setting, a comprehensive approach to personal protection is paramount. The following PPE is recommended to prevent dermal, ocular, and respiratory exposure.

PPE Category	Specific Recommendations
Hand Protection	Nitrile gloves are the preferred choice due to their chemical resistance.[1] Gloves should be changed immediately if contaminated, and always before leaving the laboratory.[1][2] Do not reuse disposable gloves.[1][2][3]
Eye Protection	Safety glasses with side shields are the minimum requirement.[4] For procedures with a risk of splashing, chemical safety goggles or a face shield should be worn.[3]
Body Protection	A buttoned lab coat or gown should be worn to protect personal clothing from contamination.[2] [3] For handling larger quantities or in situations with a higher risk of spills, impervious clothing may be necessary.
Respiratory Protection	For handling the solid compound or when generating aerosols, a suitable respirator should be used within a certified chemical fume hood. [5]

Operational and Disposal Plans

A systematic approach to the handling and disposal of **AZD1656** is essential to maintain a safe working environment and comply with institutional and regulatory guidelines.

Receiving and Storage

- Inspection: Upon receipt, visually inspect the container for any damage or leaks.
- Labeling: Ensure the container is clearly labeled with the compound name, CAS number (919783-22-5), and any hazard warnings.
- Storage: Store the solid compound in a cool, dry, and dark place. Recommended storage temperatures are -20°C for long-term storage (up to 1 year) and 4°C for short-term storage. [6] Solutions in DMSO can be stored at -80°C for up to 6 months or -20°C for 1 month.[7]

Experimental Protocols: Solution Preparation

As **AZD1656** is a potent compound, all handling of the solid form and preparation of stock solutions should be conducted in a chemical fume hood.

- Weighing: Tare a clean, empty vial on an analytical balance. Carefully add the desired amount of **AZD1656** powder.
- Solubilization: Add the appropriate solvent (e.g., DMSO) to the vial to achieve the desired concentration. **AZD1656** is soluble in DMSO at concentrations of 10 mM and 250 mg/mL (with sonication).[\[8\]](#)[\[9\]](#)[\[10\]](#)
- Mixing: Gently vortex or sonicate the solution until the compound is fully dissolved.
- Labeling: Clearly label the vial with the compound name, concentration, solvent, and date of preparation.

Disposal Plan

The disposal of **AZD1656** and any contaminated materials must be handled as hazardous chemical waste.

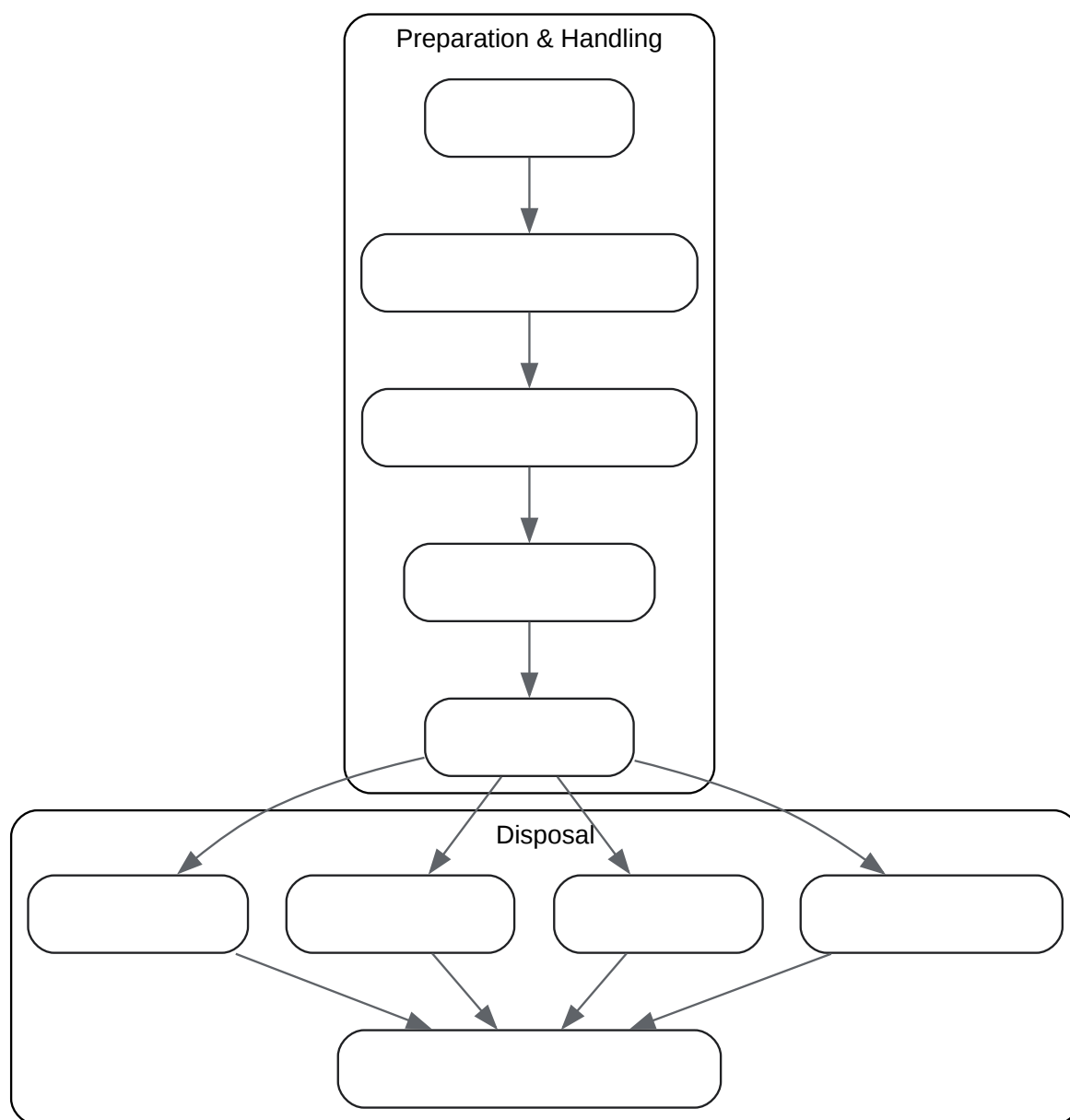
- Waste Segregation:
 - Solid Waste: All disposable materials that have come into contact with **AZD1656** (e.g., gloves, weigh boats, pipette tips) should be collected in a designated, sealed, and clearly labeled hazardous waste container.
 - Liquid Waste: Unused or waste solutions of **AZD1656** should be collected in a separate, sealed, and clearly labeled hazardous liquid waste container. Do not pour down the drain.
 - Sharps: Needles, syringes, or other sharps contaminated with **AZD1656** should be disposed of in a designated sharps container for hazardous materials.[\[6\]](#)
- Decontamination: All non-disposable labware (e.g., glassware, spatulas) that has come into contact with **AZD1656** should be decontaminated. This can be achieved by rinsing with a suitable solvent (e.g., ethanol) which is then collected as hazardous liquid waste, followed by a thorough washing with laboratory detergent and water.

- Waste Pickup: Follow your institution's procedures for the collection and disposal of hazardous chemical waste.

Quantitative Data

Parameter	Value	Source
CAS Number	919783-22-5	[7] [8] [9] [10]
Molecular Formula	C ₂₄ H ₂₆ N ₆ O ₅	[8] [9] [10]
Molecular Weight	478.51 g/mol	[8] [9]
Solubility in DMSO	10 mM, 250 mg/mL (with sonication)	[8] [9] [10]
Storage (Solid)	-20°C (1 year), 4°C (short-term)	[6]
Storage (in DMSO)	-80°C (6 months), -20°C (1 month)	[7]

Logical Workflow for Safe Handling of AZD1656



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Caption: Workflow for the safe handling and disposal of **AZD1656**.

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